

An In-depth Technical Guide to the Vitamin D3 Analog: MC 976

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (24R)-MC 976

Cat. No.: B10800377

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Abstract

MC 976, also known as (24S)-MC 976, is a synthetic analog of 1 α -hydroxyvitamin D3 distinguished by the incorporation of carbons 25, 26, and 27 into a cyclopropane ring within its side chain. This structural modification significantly influences its metabolic fate, directing its biotransformation towards oxidation at the C24 position, in contrast to the typical C25-hydroxylation pathway of native vitamin D3. This document provides a comprehensive literature review of MC 976, detailing its metabolic profile, putative mechanism of action, and the experimental methodologies employed in its characterization. Quantitative data from published studies are summarized, and key metabolic pathways are visualized to offer a thorough understanding of this unique Vitamin D3 derivative for researchers in the fields of endocrinology, drug metabolism, and medicinal chemistry.

Introduction

Vitamin D3 is a crucial prohormone primarily involved in the regulation of calcium and phosphate homeostasis. Its biological activity is dependent on sequential hydroxylation steps, first in the liver to form 25-hydroxyvitamin D3 [25(OH)D3] and subsequently in the kidneys and

other tissues to yield the active hormone, $1\alpha,25$ -dihydroxyvitamin D3 [$1,25(\text{OH})_2\text{D}_3$]. The synthesis of analogs that can modulate the metabolic pathways and receptor interactions of Vitamin D has been a significant area of research for developing therapeutics with improved efficacy and safety profiles.

MC 976 is one such analog, featuring a cyclopropyl group at the terminus of its side chain. This modification sterically hinders the conventional 25-hydroxylation, leading to an alternative metabolic activation pathway. This guide will delve into the known scientific literature surrounding MC 976, with a focus on its metabolism as elucidated in a key in vitro study.

Chemical and Physical Properties

Property	Value
Chemical Name	(24S)-MC 976
Synonyms	MC 969
Molecular Formula	C ₂₇ H ₄₂ O ₃
Molecular Weight	414.62 g/mol
CAS Number	112849-14-6

In Vitro Metabolism of MC 976

The primary investigation into the metabolism of MC 976 was conducted by Strugnell and colleagues using a human hepatocyte cell model, Hep 3B.^[1] This study provides the foundational knowledge of how the cyclopropane ring modification alters the compound's biotransformation.

Experimental Protocol: In Vitro Metabolism in Hep 3B Cells

The following protocol is based on the methodology described by Strugnell et al. (1990).^[1]

- Cell Culture: Human hepatoma (Hep 3B) cells were cultured to confluency.

- Incubation: The cells were incubated with MC 976 (referred to as MC 969 in the study) at a specified concentration and for various time points.
- Metabolite Extraction: Following incubation, the cells and media were collected, and the lipids were extracted using a suitable organic solvent system (e.g., chloroform/methanol).
- Metabolite Separation and Identification: The extracted metabolites were separated and purified using High-Performance Liquid Chromatography (HPLC). The identification of the metabolites was achieved through co-migration with authentic standards and confirmed by mass spectrometry of the native and chemically modified (e.g., derivatized) metabolites.^[1]

Metabolic Profile

The study revealed that MC 976 is extensively metabolized by Hep 3B cells, leading to the formation of 24-oxidized products. The major metabolites identified were the 24-keto derivative and two epimeric 24-alcohol metabolites.^[1]

Table 1: Identified Metabolites of MC 976 in a Human Hepatocyte Model^[1]

Metabolite	Method of Identification
24-keto-MC 976	HPLC co-migration with standard, Mass Spectrometry
(24R)-hydroxy-MC 976	HPLC co-migration with standard, Mass Spectrometry
(24S)-hydroxy-MC 976	HPLC co-migration with standard, Mass Spectrometry

Crucially, the study found no evidence of 25-hydroxylated metabolites, indicating that the cyclopropane ring effectively blocks the action of the vitamin D3-25-hydroxylase at the C25 position.^[1]

Mechanism of Action

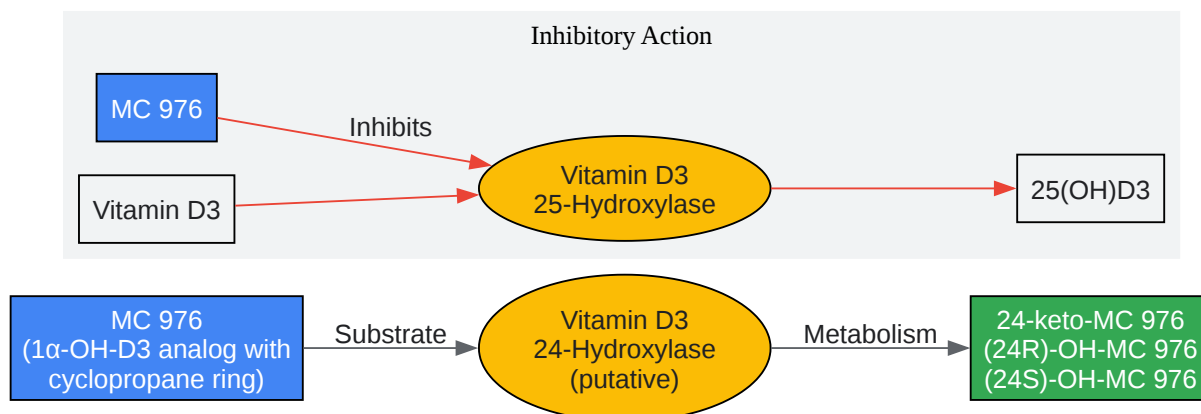
Interaction with Vitamin D Metabolic Enzymes

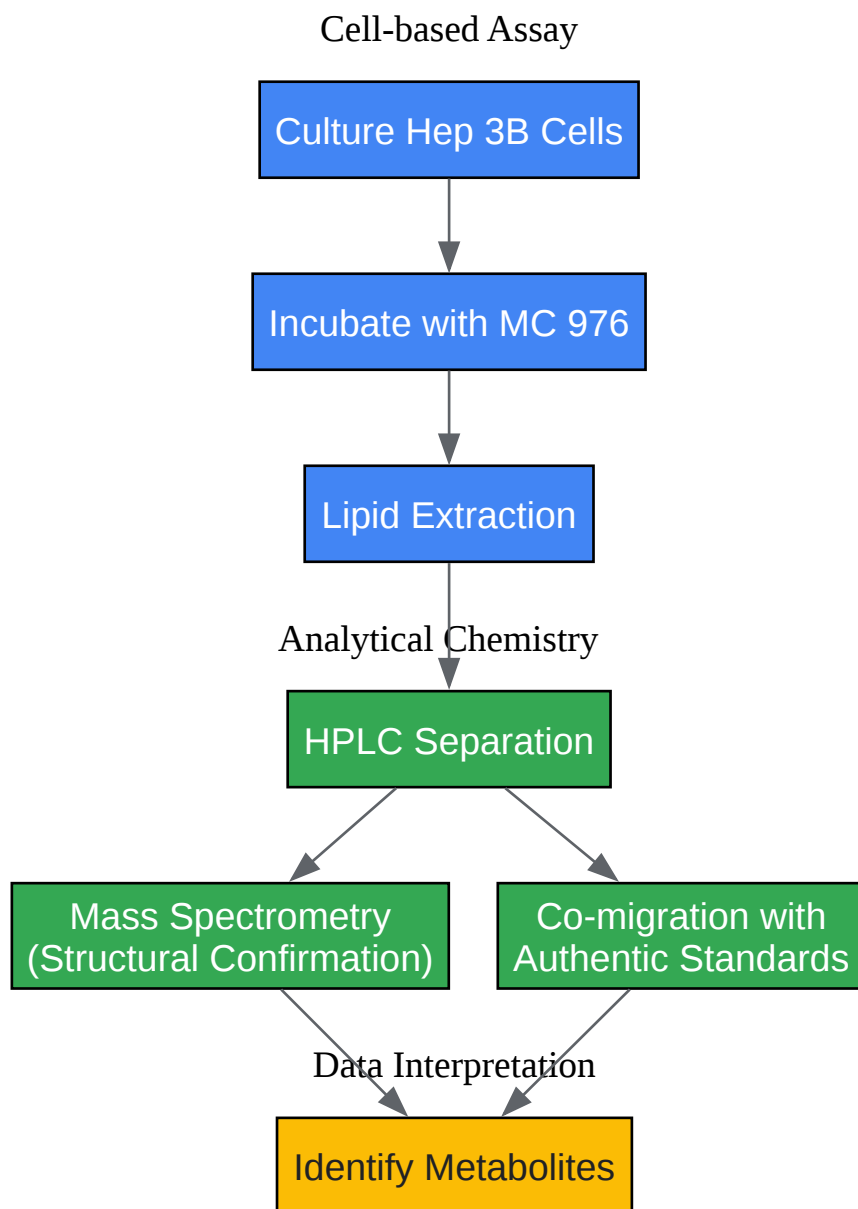
The metabolic profile of MC 976 strongly suggests a direct interaction with the enzymes responsible for vitamin D metabolism.

- **Inhibition of 25-Hydroxylase:** Competition studies conducted by Strugnell et al. demonstrated that MC 976 is a more potent inhibitor of the 25-hydroxylation of native vitamin D3 than 1 α -hydroxyvitamin D3 itself.[1] This suggests that MC 976 can bind to the active site of the vitamin D3-25-hydroxylase.
- **Substrate for 24-Hydroxylase:** The formation of 24-keto and 24-hydroxy metabolites indicates that MC 976 is a substrate for the enzyme(s) responsible for C24 oxidation. It is plausible that the same enzyme that normally acts as a 25-hydroxylase is responsible for the observed 24-hydroxylation of this analog.[1]

Signaling Pathway

The following diagram illustrates the proposed metabolic pathway of MC 976 based on the available literature.





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References

- 1. Metabolism of a cyclopropane-ring-containing analog of 1 alpha-hydroxyvitamin D3 in a hepatocyte cell model. Identification of 24-oxidized metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Vitamin D3 Analog: MC 976]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10800377/docs#an-in-depth-technical-guide-to-the-vitamin-d3-analog-mc-976]

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